

Essential Safety and Logistical Information for Handling Vanillin-13C

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Compound of Interest

Compound Name: Vanillin-13C

Cat. No.: B030214

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **Vanillin-13C**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **Vanillin-13C**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^[1] The following table summarizes the required PPE.

PPE Category	Item	Standard
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	ANSI Z87.1 / EN166
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Inspect for damage before use.	N/A
Body Protection	Laboratory coat or protective clothing.	N/A
Respiratory	Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or EN 149 approved respirator may be required.	N/A

Always inspect PPE for integrity before use and do not use if damaged.[\[1\]](#)

Health and Safety Data

Vanillin-13C is an isotopically labeled form of vanillin. While the isotopic label does not significantly alter the chemical hazards, it is important to handle the compound with care. The following tables summarize the key health and safety information, which is based on data for unlabeled vanillin.

Hazard Identification:

Hazard Class	Statement
Acute Toxicity (Oral)	Harmful if swallowed.[2][3]
Eye Irritation	Causes serious eye irritation.[2][3][4][5]
Skin Sensitization	May cause an allergic skin reaction.[3]
Aquatic Hazard (Acute)	Harmful to aquatic life.[2][6]
Aquatic Hazard (Chronic)	Harmful to aquatic life with long lasting effects. [2][4]

Physical and Toxicological Data:

Property	Value
Melting Point	81 - 83 °C (178 - 181 °F)[4]
Boiling Point	170 °C (338 °F) at 20 hPa (15 mmHg)[4]
LD50 Oral (Rat)	1580 mg/kg
LD50 Oral (Mouse)	3925 mg/kg
LD50 Dermal (Rabbit)	>5010 mg/kg[7]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Vanillin-13C** and ensuring a safe laboratory environment.

Handling:

- Ventilation: Always handle **Vanillin-13C** in a well-ventilated area, such as a fume hood, especially when dealing with the powdered form to avoid dust formation.[4][6]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[4][6] Do not ingest or inhale.[8]

- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before breaks.[4][6] Contaminated work clothing should not be allowed out of the workplace.[3]

Storage:

- Container: Keep the container tightly closed and properly labeled.[4][6][7]
- Conditions: Store at room temperature in a dry and well-ventilated place.[2][6]
- Sensitivities: Vanillin is sensitive to air, light, and moisture.[4] Store in a light-resistant container.[7]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and reducing agents.[8]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures immediately.

Accidental Release:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.[8]
- Containment: Prevent further leakage or spillage if it is safe to do so.[4] Avoid allowing the product to enter drains.[4]
- Clean-up: For solid spills, carefully sweep up the material and place it into a suitable, closed container for disposal.[4][6][8] Avoid creating dust.[4][6][8]

First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5][8] If eye irritation persists, seek medical attention.[4][6]
- Skin Contact: Wash off immediately with soap and plenty of water.[5] If skin irritation occurs, seek medical attention.[8]

- Ingestion: Rinse mouth with water.[6] Do NOT induce vomiting.[7] Seek medical attention if you feel unwell.[8]
- Inhalation: Move the exposed person to fresh air.[5] If breathing is difficult, give oxygen.[7] Seek medical attention if symptoms occur.[8]

Disposal Plan

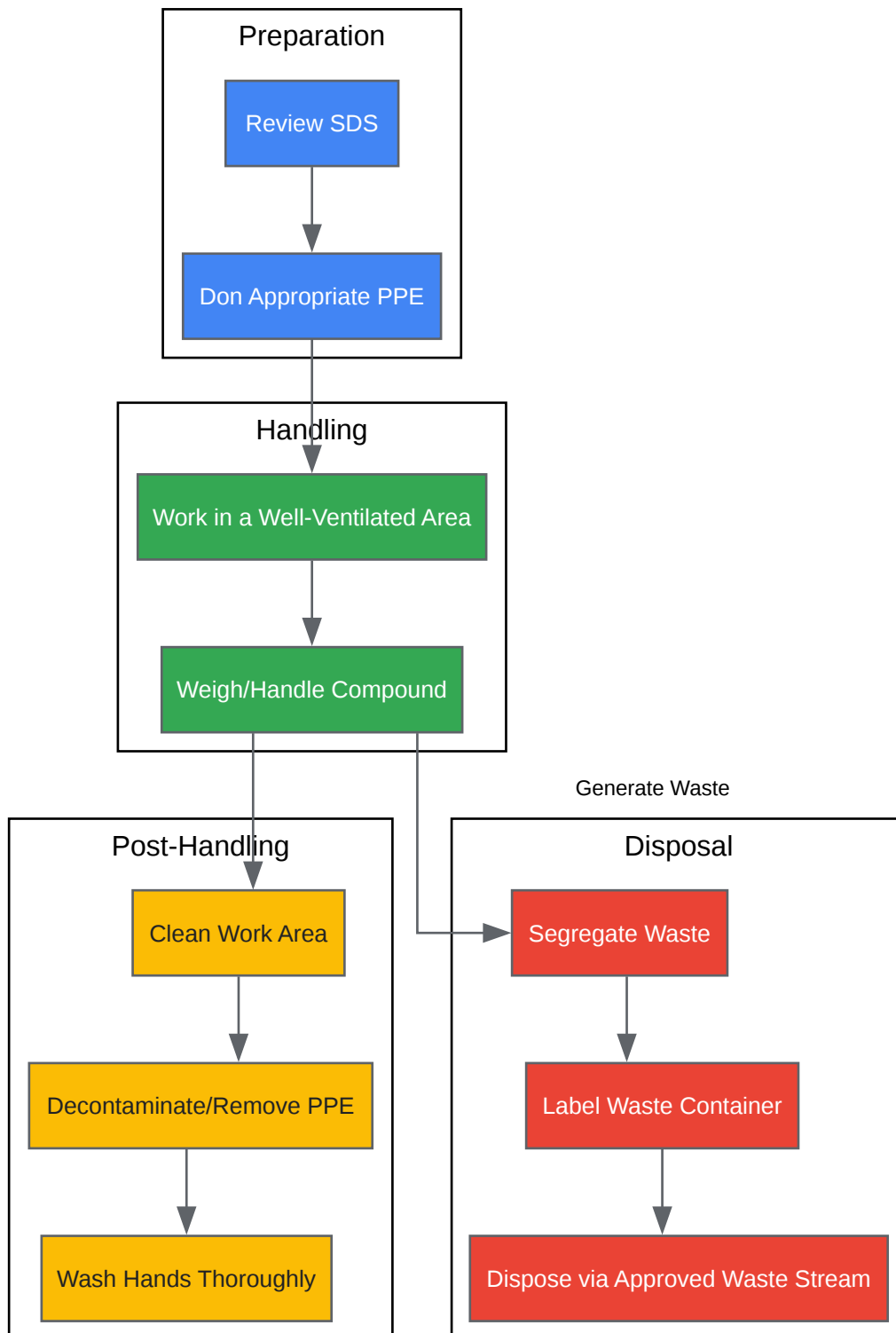
All waste materials containing **Vanillin-13C** must be disposed of in accordance with federal, state, and local environmental regulations.[6][7]

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[8]
- Containers: Dispose of contents and container to an approved waste disposal plant.[4] Leave chemicals in their original containers and do not mix with other waste.
- Environmental Precautions: Discharge into the environment must be avoided as the substance is harmful to aquatic life.[4][6]

Experimental Workflow

The following diagram illustrates the standard workflow for handling and disposing of **Vanillin-13C** in a laboratory setting.

Vanillin-13C Handling and Disposal Workflow

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